

# 2-((4-Methoxybenzyl)amino)ethanol molecular weight

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name:	2-((4-Methoxybenzyl)amino)ethanol
Cat. No.:	B3022562

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An In-depth Technical Guide to **2-((4-Methoxybenzyl)amino)ethanol**

## Executive Summary

**2-((4-Methoxybenzyl)amino)ethanol** is a substituted secondary amine and ethanolamine derivative. Characterized by the presence of a 4-methoxybenzyl group and a primary alcohol, this molecule serves as a versatile intermediate in organic synthesis. Its molecular structure offers two primary sites for chemical modification—the secondary amine and the terminal hydroxyl group—making it a valuable building block for the synthesis of more complex molecules in pharmaceutical and materials science research. This guide provides a comprehensive overview of its physicochemical properties, a validated synthetic protocol, analytical characterization methods, potential applications, and essential safety and handling procedures. The molecular weight of **2-((4-Methoxybenzyl)amino)ethanol** is 181.23 g/mol .[\[1\]](#)

## Physicochemical and Structural Properties

A thorough understanding of a compound's fundamental properties is critical for its effective use in research and development. **2-((4-Methoxybenzyl)amino)ethanol** is a liquid at room temperature with a high boiling point, indicating strong intermolecular hydrogen bonding potential from its amine and hydroxyl functional groups.[\[2\]](#)

## Core Properties

Property	Value	Source(s)
Molecular Weight	181.23 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Monoisotopic Mass	181.110278721 Da	<a href="#">[1]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>10</sub> H <sub>15</sub> NO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	64834-63-5	<a href="#">[6]</a>
Appearance	Liquid	<a href="#">[2]</a>
Boiling Point	329.5 °C at 760 mmHg	
Flash Point	153.1 °C	
IUPAC Name	2-[(4-methoxyphenyl)methylamino]ethanol	<a href="#">[1]</a>
InChI Key	UBLCRUHXSMDNQZ-UHFFFAOYSA-N	<a href="#">[5]</a>

## Molecular Structure

The structure of **2-((4-Methoxybenzyl)amino)ethanol** combines an aromatic methoxybenzyl group with an aliphatic amino-alcohol chain. This unique combination of functional groups dictates its chemical reactivity and physical properties.

Caption: Chemical structure of **2-((4-Methoxybenzyl)amino)ethanol**.

## Synthesis and Purification

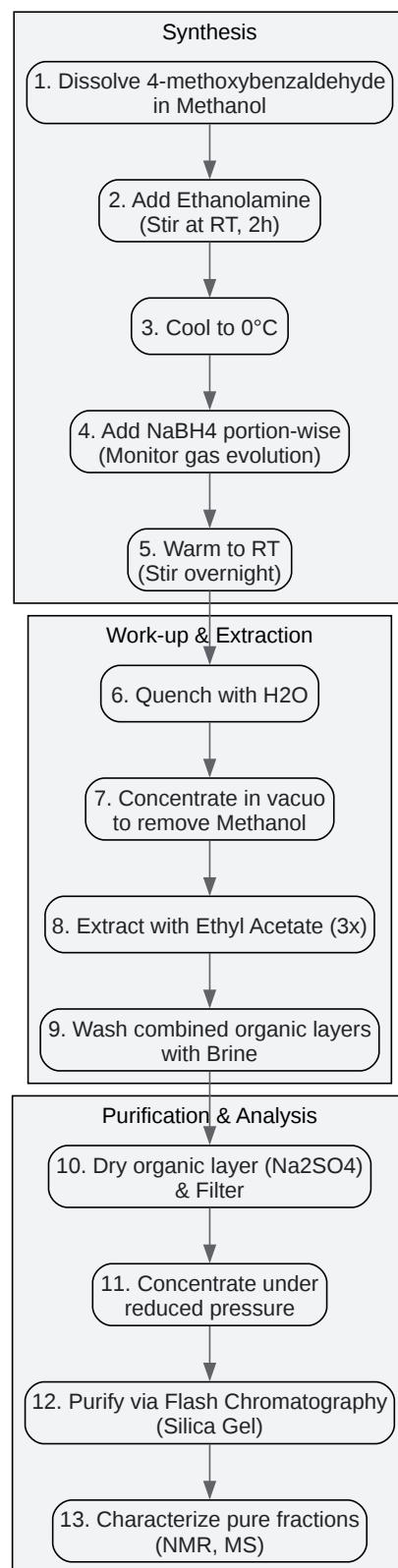
A robust and reproducible synthesis is paramount for obtaining high-purity material for research. The most direct and common method for preparing N-benzylated ethanolamines is through reductive amination.

## Scientific Rationale for Synthetic Approach

Reductive amination is a highly efficient and widely adopted method for forming carbon-nitrogen bonds. The process involves two key steps:

- **Imine Formation:** The reaction between an aldehyde (4-methoxybenzaldehyde) and a primary amine (ethanolamine) forms a Schiff base, or imine, intermediate. This reaction is typically reversible and often favored by the removal of water.
- **Reduction:** The imine intermediate is then selectively reduced to the target secondary amine. Sodium borohydride ( $\text{NaBH}_4$ ) is an ideal reducing agent for this step as it is mild enough not to reduce the starting aldehyde but is highly effective for reducing the  $\text{C}=\text{N}$  double bond of the imine. This selectivity ensures a clean reaction with high yields.

## Experimental Workflow: Reductive Amination

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Caption: Workflow for synthesis and purification.

## Detailed Step-by-Step Protocol

- To a solution of 4-methoxybenzaldehyde (1.0 eq) in methanol (0.5 M), add ethanolamine (1.1 eq) dropwise at room temperature.
- Stir the mixture for 2 hours to facilitate imine formation.
- Cool the reaction vessel to 0 °C using an ice bath.
- Slowly add sodium borohydride (NaBH<sub>4</sub>, 1.5 eq) in small portions. Causality: Portion-wise addition is crucial to control the exothermic reaction and the accompanying hydrogen gas evolution.
- After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature for 16 hours.
- Carefully quench the reaction by adding deionized water.
- Remove the methanol solvent under reduced pressure using a rotary evaporator.
- Extract the aqueous residue with ethyl acetate (3 x 50 mL). The product is organic-soluble.
- Combine the organic layers and wash with brine to remove residual water and inorganic salts.
- Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate in vacuo to yield the crude product.
- Purify the crude oil via flash column chromatography on silica gel, eluting with a gradient of ethyl acetate in hexanes to afford the pure **2-((4-Methoxybenzyl)amino)ethanol**.

## Analytical Characterization

To confirm the identity and purity of the synthesized compound, a suite of analytical techniques is employed. Each technique provides unique structural information.

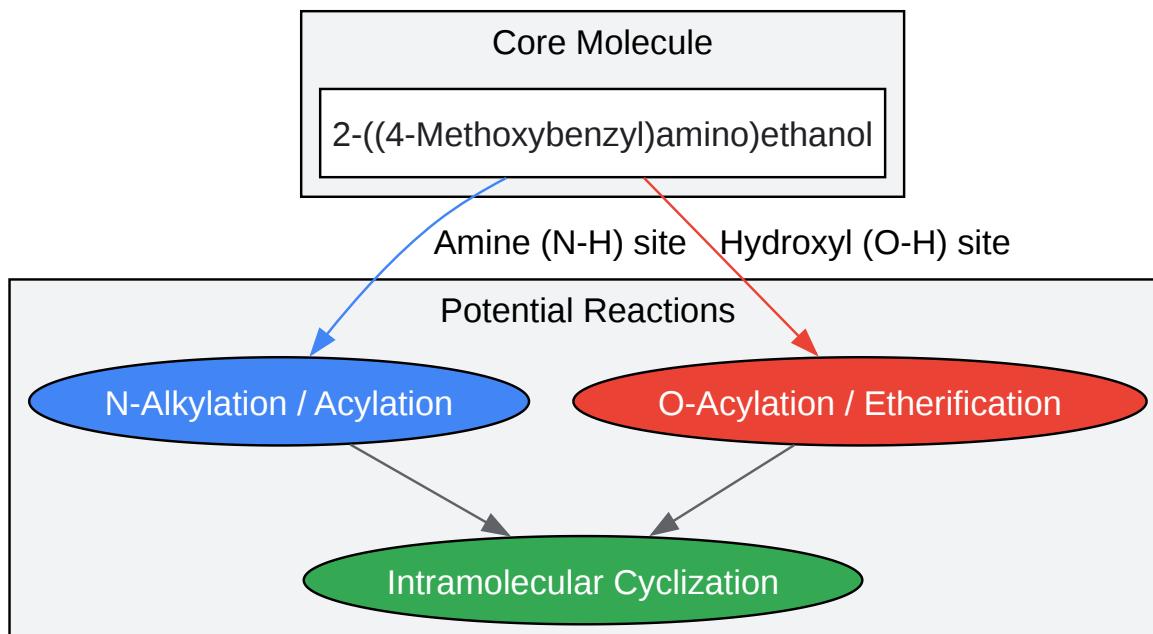
- <sup>1</sup>H NMR Spectroscopy: The proton NMR spectrum is expected to show distinct signals for the aromatic protons (two doublets in the ~6.8-7.2 ppm region), a singlet for the methoxy

group (~3.8 ppm), and characteristic multiplets for the three different methylene ( $\text{CH}_2$ ) groups and the exchangeable N-H and O-H protons.

- $^{13}\text{C}$  NMR Spectroscopy: The carbon NMR will confirm the presence of 10 unique carbon atoms, including signals for the aromatic carbons, the methoxy carbon, and the three aliphatic carbons.
- Mass Spectrometry (MS): Electrospray ionization (ESI) mass spectrometry should reveal a prominent molecular ion peak  $[\text{M}+\text{H}]^+$  at  $\text{m/z}$  182.1176, confirming the molecular weight.[\[5\]](#)
- Infrared (IR) Spectroscopy: The IR spectrum provides functional group information, with expected broad peaks for the O-H and N-H stretches (around  $3300\text{-}3400\text{ cm}^{-1}$ ) and strong C-O stretches for the ether and alcohol functionalities.

## Applications in Research and Drug Development

The true value of **2-((4-Methoxybenzyl)amino)ethanol** lies in its utility as a synthetic intermediate. Its bifunctional nature allows for selective chemical modifications. The existence of numerous patents associated with this chemical structure underscores its role in the development of novel compounds.[\[1\]](#)



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Caption: Reactive sites and potential derivatizations.

- Pharmaceutical Scaffolding: The amino alcohol motif is a common feature in many biologically active compounds. This molecule can serve as a starting point for building libraries of drug candidates through modification at the nitrogen or oxygen atoms.
- Ligand Synthesis: The nitrogen and oxygen atoms can act as coordinating sites for metal ions, making this compound a precursor for developing novel ligands for catalysis or imaging agents.
- Materials Science: Incorporation into polymer backbones via its hydroxyl or amine group can be used to modify polymer properties, such as hydrophilicity or thermal stability.

## Safety and Handling

Proper handling of all chemicals is essential for laboratory safety. **2-((4-Methoxybenzyl)amino)ethanol** is classified as harmful and an irritant.[\[1\]](#)

## GHS Hazard Classification

Hazard Class	Code	Description	Source(s)
Acute Toxicity, Oral	H302	Harmful if swallowed	<a href="#">[1]</a> <a href="#">[7]</a>
Skin Irritation	H315	Causes skin irritation	<a href="#">[1]</a> <a href="#">[7]</a>
Eye Irritation	H319	Causes serious eye irritation	<a href="#">[1]</a> <a href="#">[7]</a>
Specific Target Organ Toxicity	H335	May cause respiratory irritation	<a href="#">[1]</a>

## Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Always handle this chemical in a well-ventilated fume hood to avoid inhalation of vapors.[\[7\]](#) An emergency eyewash station and safety shower must be readily accessible.

- Personal Protective Equipment:
  - Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.[8]
  - Hand Protection: Wear nitrile or other chemically resistant gloves to prevent skin contact. [7]
  - Skin and Body Protection: A standard laboratory coat should be worn.
- Storage: Store in a tightly sealed container in a cool, dry place, protected from light. For long-term storage, keeping the container under an inert atmosphere like argon is recommended.
- Spill and First Aid:
  - Skin Contact: Immediately wash the affected area with plenty of soap and water. If irritation persists, seek medical attention.[8]
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[7][8]
  - Ingestion: If swallowed, call a poison control center or doctor. Rinse mouth. Do not induce vomiting.[7]

## Conclusion

**2-((4-Methoxybenzyl)amino)ethanol** is a foundational chemical intermediate with a molecular weight of 181.23 g/mol. Its well-defined structure, accessible synthetic routes, and dual functional handles make it a valuable resource for chemists in diverse fields. While its direct applications are limited, its utility as a building block for creating complex, high-value molecules is significant. Adherence to strict safety protocols is necessary when handling this compound due to its irritant and harmful nature.

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- To cite this document: BenchChem. [2-((4-Methoxybenzyl)amino)ethanol molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3022562#2-4-methoxybenzyl-amino-ethanol-molecular-weight]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)